

Application Notes and Protocols: CBK289001

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Compound of Interest

Compound Name: CBK289001

Cat. No.: B1668688

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These application notes provide detailed protocols for the dissolution and storage of **CBK289001**, a potent tartrate-resistant acid phosphatase (TRAP/ACP5) inhibitor. Adherence to these guidelines is crucial for maintaining the compound's integrity and ensuring reproducible experimental outcomes.

Compound Information

CBK289001 is a small molecule inhibitor of tartrate-resistant acid phosphatase (TRAP/ACP5), an enzyme implicated in various cellular processes, including cell migration.^{[1][2][3]} Its inhibitory activity has been demonstrated in various isoforms of TRAP, and it has been shown to impede the migration of cancer cells, such as MDA-MB-231 breast cancer cells.^{[1][2]}

Chemical and Physical Properties:

Property	Value
Molecular Formula	C₁₉H₂₀N₆O₄
Molecular Weight	396.40 g/mol
CAS Number	1212663-24-5

| Appearance | White to off-white solid |

Storage and Stability

Proper storage of **CBK289001** is essential to prevent degradation and maintain its biological activity.

Storage Conditions:

Form	Storage Temperature	Shelf Life
Solid Powder	-20°C	3 years
In Solvent	-80°C	6 months

|| -20°C | 1 month |

General Storage Recommendations:

- Upon receipt, store the solid compound at -20°C.
- For dissolved stock solutions, it is highly recommended to prepare single-use aliquots to avoid repeated freeze-thaw cycles, which can degrade the compound.
- Store aliquots in tightly sealed vials.
- Short-term exposure to warmer temperatures during shipping should not significantly affect the product's efficacy.

Dissolution Protocols

CBK289001 exhibits solubility in various solvents, allowing for the preparation of stock solutions for both in vitro and in vivo studies.

3.1. In Vitro Stock Solution Preparation

The recommended solvent for preparing high-concentration stock solutions for in vitro use is Dimethyl Sulfoxide (DMSO).

Solubility in DMSO:

Solvent	Maximum Solubility	Molar Concentration
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| DMSO | 100 mg/mL | 252.27 mM |

Protocol for Preparing a 10 mM DMSO Stock Solution:

- Equilibrate the vial of **CBK289001** powder to room temperature before opening.
- To prepare a 10 mM stock solution, add the appropriate volume of newly opened, anhydrous DMSO to the vial. For example, to 1 mg of **CBK289001** (MW: 396.40), add 0.2523 mL of DMSO.
- Vortex the solution to facilitate dissolution.
- If precipitation is observed, gentle warming and/or sonication can be used to aid dissolution.
- Once fully dissolved, dispense the stock solution into single-use aliquots.
- Store the aliquots at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month).

Stock Solution Preparation Table (for DMSO):

Desired Concentration	Volume of DMSO for 1 mg	Volume of DMSO for 5 mg	Volume of DMSO for 10 mg
1 mM	2.5227 mL	12.6135 mL	25.2270 mL
5 mM	0.5045 mL	2.5227 mL	5.0454 mL

| 10 mM | 0.2523 mL | 1.2614 mL | 2.5227 mL |

3.2. In Vivo Formulation Protocols

For animal studies, **CBK289001** can be formulated in various vehicle solutions. The following are established protocols that yield a clear solution with a solubility of at least 2.5 mg/mL (6.31 mM).

Protocol 1: PEG300, Tween-80, and Saline Formulation

- Prepare a stock solution of **CBK289001** in DMSO (e.g., 25 mg/mL).
- In a sterile tube, add 10% of the final volume from the DMSO stock solution.
- Add 40% of the final volume of PEG300 and mix thoroughly.
- Add 5% of the final volume of Tween-80 and mix until the solution is clear.
- Add 45% of the final volume of saline and mix to achieve a homogeneous solution.

Protocol 2: SBE- β -CD in Saline Formulation

- Prepare a 20% (w/v) solution of SBE- β -CD in saline.
- Prepare a stock solution of **CBK289001** in DMSO.
- In a sterile tube, add 10% of the final volume from the DMSO stock solution.
- Add 90% of the final volume of the 20% SBE- β -CD in saline solution and mix thoroughly.

Protocol 3: Corn Oil Formulation

- Prepare a stock solution of **CBK289001** in DMSO.
- In a sterile tube, add 10% of the final volume from the DMSO stock solution.
- Add 90% of the final volume of corn oil and mix thoroughly.

Safety Precautions

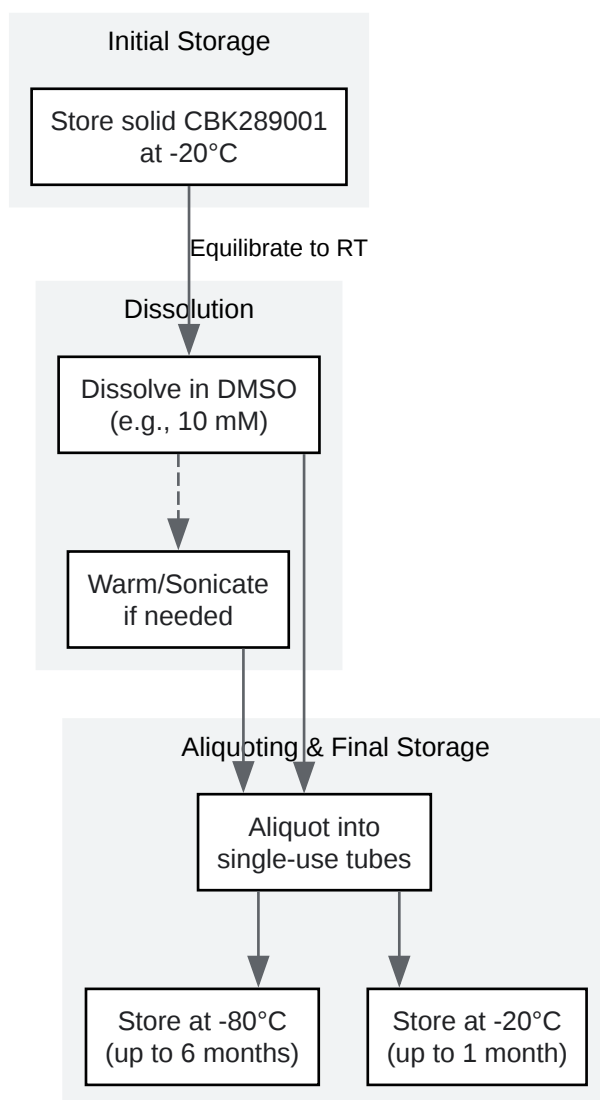
As with any research chemical, appropriate safety measures should be taken when handling **CBK289001**.

- It is recommended to consult the Safety Data Sheet (SDS) for comprehensive safety information. While a specific SDS for **CBK289001** was not found, general safe handling practices for chemical reagents should be followed.

- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Handle the compound in a well-ventilated area or a chemical fume hood.

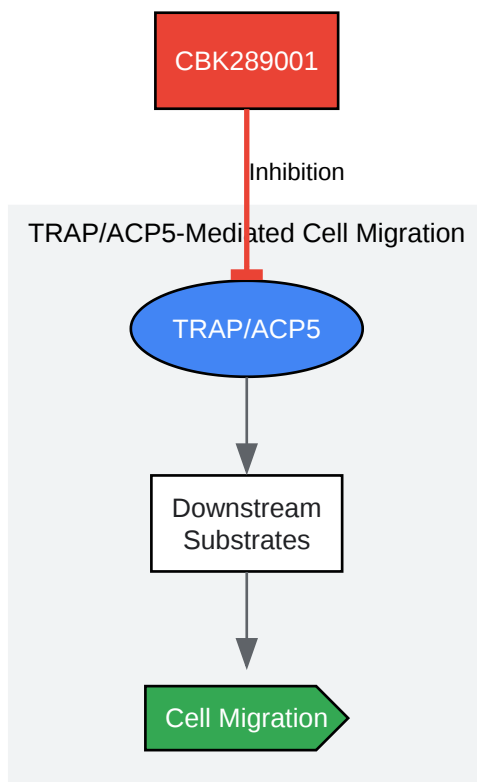
Visualized Workflows and Pathways

Dissolution and Storage Workflow for **CBK289001**



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Caption: Workflow for dissolving and storing **CBK289001**.

Inhibitory Action of **CBK289001**

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Caption: **CBK289001** inhibits TRAP/ACP5-mediated cell migration.

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